

# Technical Support Center: Lysipressin Acetate Solutions

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## Compound of Interest

Compound Name: *Lysipressin acetate*

Cat. No.: *B3029928*

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This guide provides troubleshooting and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lysipressin acetate**.

## Frequently Asked Questions (FAQs)

Q1: What is the correct molecular weight to use for calculating the molarity of **Lysipressin acetate**?

A1: The molecular weight of **Lysipressin acetate** is 1116.27 g/mol .<sup>[1][2][3]</sup> This value should be used for all molarity calculations to ensure accuracy in your experiments. The molecular formula for the acetate salt is C<sub>48</sub>H<sub>69</sub>N<sub>13</sub>O<sub>14</sub>S<sub>2</sub>.<sup>[1][3][4]</sup>

Q2: How do I calculate the mass of **Lysipressin acetate** needed to prepare a stock solution of a specific molarity?

A2: To calculate the mass required, use the following formula:

Mass (g) = Desired Concentration (mol/L) × Desired Volume (L) × Molecular Weight ( g/mol )

For example, to prepare 1 mL of a 10 mM stock solution:

- Mass (g) = 0.01 mol/L × 0.001 L × 1116.27 g/mol
- Mass (g) = 0.0111627 g

- Mass (mg) = 11.16 mg

Q3: What is the recommended solvent for preparing a stock solution of **Lysipressin acetate**?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions, with a solubility of at least 100 mg/mL (89.58 mM).[1][5] For aqueous applications, **Lysipressin acetate** is also soluble in water at concentrations up to 100 mg/mL and in 0.1 M acetic acid at 20 mg/mL.[5][6] Always use fresh, anhydrous grade DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[5]

Q4: My **Lysipressin acetate** powder is not dissolving completely. What should I do?

A4: If you encounter solubility issues, consider the following troubleshooting steps:

- Confirm Solvent Quality: Ensure you are using fresh, high-purity, anhydrous solvent. Hygroscopic DMSO (DMSO that has absorbed water) can be problematic.[2][5]
- Vortexing/Sonication: Gently vortex the solution. If crystals persist, brief sonication in a water bath can aid dissolution.
- Gentle Warming: Warming the solution to 37°C for a short period can also help. Avoid excessive heat, which could degrade the peptide.
- Check for Saturation: Ensure you have not exceeded the solubility limit of the compound in your chosen solvent (see table below).

Q5: What are the proper storage conditions for **Lysipressin acetate** powder and stock solutions?

A5: Proper storage is critical to maintain the stability and activity of **Lysipressin acetate**.

- Powder: The lyophilized powder should be stored at -20°C for long-term storage (up to 3 years).[1][2]
- Stock Solutions: Once dissolved, aliquot the stock solution into single-use volumes to prevent repeated freeze-thaw cycles.[1][5] These aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[2][5]

Q6: How should I prepare working solutions for in vivo experiments from a DMSO stock?

A6: For in vivo studies, it is common to dilute the DMSO stock solution into a physiologically compatible vehicle. A common formulation involves the sequential addition of co-solvents.[1][2] For example, to prepare a working solution, you can add your DMSO stock to a vehicle containing PEG300, Tween-80, and saline.[1] It is recommended to prepare these working solutions fresh on the day of use.[2]

## Physicochemical and Solubility Data

The following table summarizes key quantitative data for **Lysipressin acetate**.

Property	Value	Citations
Molecular Formula	C48H69N13O14S2	[1][3][4]
Molecular Weight	1116.27 g/mol	[1][2][3][4]
CAS Number	83968-49-4	[1][2][5]
Appearance	White to off-white solid powder	[1][2]
Solubility (In Vitro)		
DMSO	≥ 100 mg/mL (89.58 mM)	[1][2][5]
Water	100 mg/mL	[5]
Storage (Powder)	-20°C (3 years), 4°C (2 years)	[1]
Storage (In Solvent)	-80°C (6 months), -20°C (1 month)	[1][2][5]

## Experimental Protocols

Protocol 1: Preparation of a 10 mM **Lysipressin Acetate** Stock Solution in DMSO

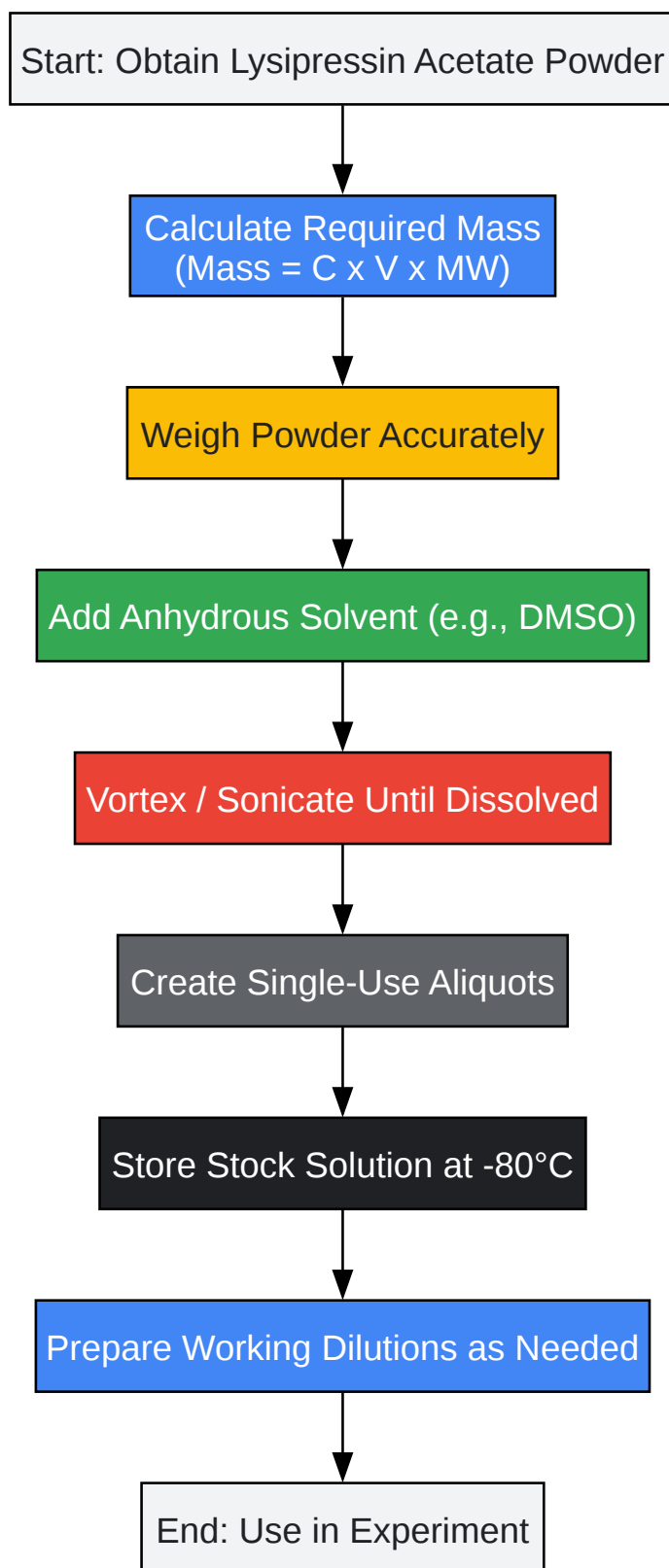
- Calculation: Calculate the mass of **Lysipressin acetate** required. To make 1 mL of a 10 mM stock, you will need 11.16 mg.

- **Weighing:** Carefully weigh the calculated mass of the lyophilized powder in a microcentrifuge tube.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the tube. For a 10 mM solution using 11.16 mg of powder, add 1 mL of DMSO.
- **Mixing:** Cap the tube securely and vortex until the powder is completely dissolved. If necessary, use brief sonication to aid dissolution.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C.

#### Protocol 2: Preparation of a 100 $\mu$ M Working Solution

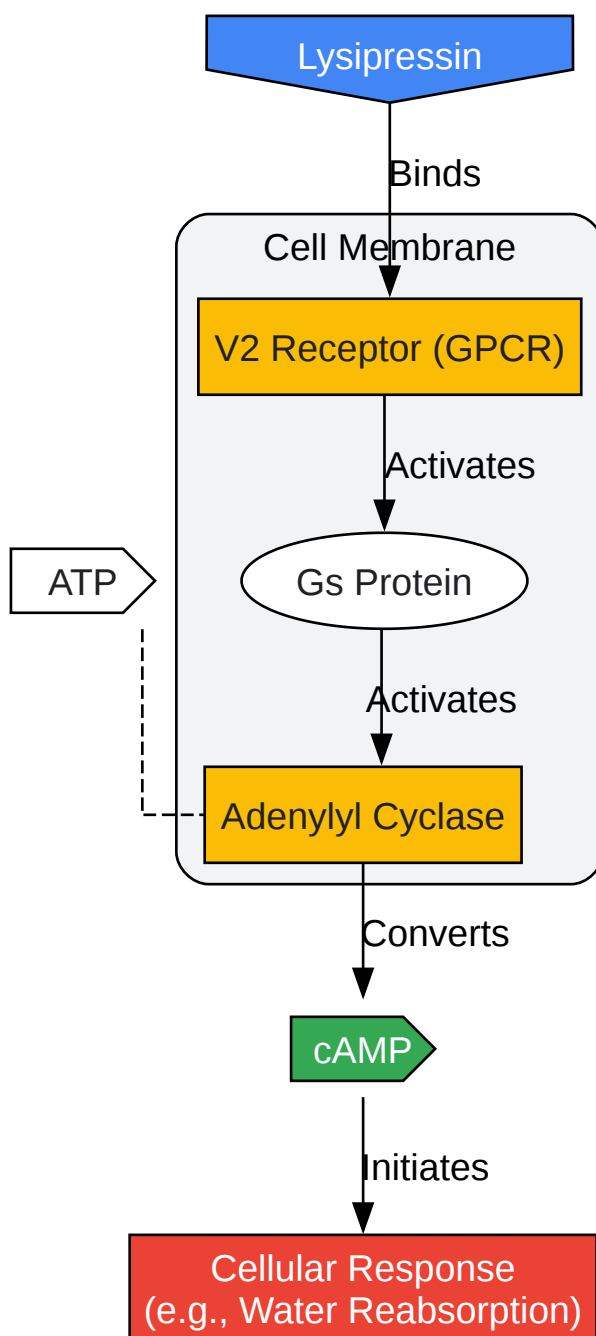
- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution (1:10):** Dilute the 10 mM stock solution 1:10 in your desired assay buffer or cell culture medium to create a 1 mM intermediate solution. For example, add 10  $\mu$ L of the 10 mM stock to 990  $\mu$ L of buffer.
- **Final Dilution (1:10):** Further dilute the 1 mM intermediate solution 1:10 to achieve the final 100  $\mu$ M working concentration. For example, add 100  $\mu$ L of the 1 mM solution to 900  $\mu$ L of buffer.
- **Use:** Use the freshly prepared working solution immediately in your experiment. Do not store diluted aqueous solutions for long periods.

## Visualizations



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Caption: Workflow for preparing **Lysipressin acetate** stock solutions.



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Caption: Simplified Lysipressin signaling pathway via the V2 receptor.

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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

